

# Dihydromorin stability in solution

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## Compound Focus: Dihydromorin

CAS No.: 18422-83-8

Cat. No.: S1544390

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## Chemical Stability & Handling

The table below summarizes key handling information and stability data for **Dihydromorin** from manufacturer and safety data sheets [1] [2].

Property	Specification / Guideline	Source / Notes
Molecular Formula	C <sub>15</sub> H <sub>12</sub> O <sub>7</sub>	[1] [2]
Molecular Weight	304.3 g/mol	[1] [2]
Physical Form	Solid, Powder	[2]
Recommended Storage	Desiccate at -20°C (for powder); for solutions, store at -80°C	[1] [2]
Solubility	Soluble in DMSO, Acetone, Chloroform, Ethyl Acetate, etc.	See preparation notes below [2]
Hazard Statements	H302 (Harmful if swallowed); H410 (Very toxic to aquatic life)	[1]

## Solution Preparation & Stability

- **Stock Solution Preparation:** For better solubility, warm the vial at **37°C** and use brief sonication. Prepare stock solutions in solvents like DMSO [2].
- **Solution Stability:** It is recommended to prepare and use solutions on the same day. If necessary, stock solutions can be **sealed and stored below -20°C for several months**. Always allow the vial to reach room temperature before opening to prevent condensation [2].
- **Incompatibilities:** Store away from **strong acids, strong alkalis, and strong oxidizing or reducing agents** [1].

## Experimental Protocols & Assays

Here are detailed methodologies for key experiments citing **Dihydromorin**'s activity.

### Protocol for Anti-Melanogenesis Assay in Cells

This protocol investigates **Dihydromorin** as a hypopigmenting agent [2].

- **Cell Lines:** B16F10 melanoma cells and Melan-a normal melanocytes.
- **Test Compounds:** Oxyresveratrol (for comparison) and **Dihydromorin**.
- **Key Methodologies:**
  - Treat cells with the compounds and measure **melanin content**.
  - Assess **tyrosinase activity** directly.
  - Analyze the expression levels of key proteins (**MITF, TRP-1, TRP-2**) via Western Blot to understand the mechanism.
  - Validate findings in a **3D artificial skin model**.
- **Critical Finding:** **Dihydromorin** exhibited stronger melanin inhibition in normal melan-a cells compared to melanoma cells, suggesting a non-tumor cell system is more suitable for screening hypopigmenting agents [2].

### Protocol for Tyrosinase Inhibitory Assay

This protocol describes identifying tyrosinase inhibitors from plant extracts [2].

- **Enzyme Source:** Mushroom tyrosinase.
- **Activity Measurement:** Compounds are tested for their ability to inhibit tyrosinase enzyme activity. **Dihydromorin** showed strong inhibitory activity with an **IC<sub>50</sub> value lower than 50 μM**, more potent than the standard inhibitor kojic acid (IC<sub>50</sub> = 71.6 μM) [2].

- **Application Test:** The extract containing **Dihydromorin** was evaluated as an anti-browning agent on fresh-cut apple slices. A solution of 0.03-0.05% extract with 0.5% ascorbic acid effectively prevented browning for 24 hours at room temperature [2].

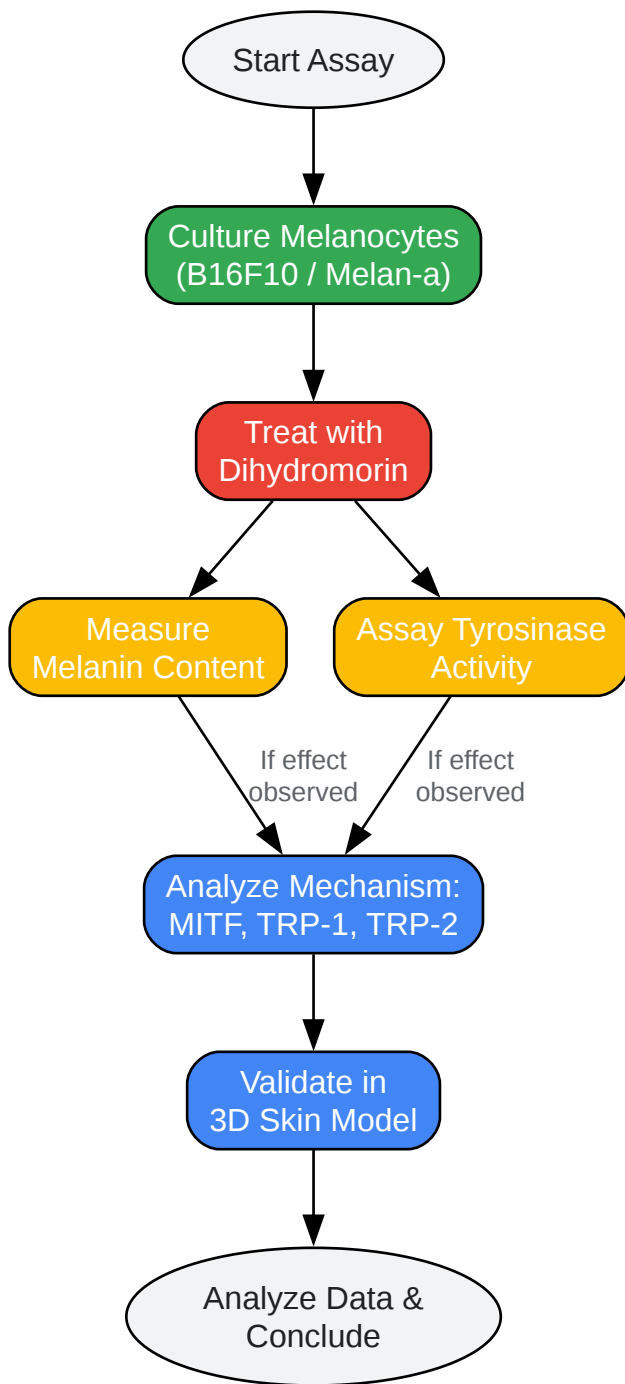
## Troubleshooting Guide

The table below addresses common experimental issues.

Problem	Possible Cause	Solution
<b>Low solubility in solvent</b>	Insufficient energy for dissolution	Warm solution to <b>37°C</b> and use brief <b>sonication</b> [2].
<b>Precipitation in stock solution</b>	Solution stored at too low a temperature; repeated freeze-thaw cycles	Store stock solutions at <b>-20°C or below</b> , avoid repeated freeze-thaw cycles, and briefly warm and vortex before use.
<b>High cytotoxicity in cell assays</b>	DMSO concentration too high; compound concentration too high	Ensure final DMSO concentration is $\leq 0.1\%$ . Perform a dose-response curve to determine optimal non-toxic concentration.
<b>Weak bioactivity in assay</b>	Compound degraded due to improper storage	Use a fresh stock solution prepared from powder stored at <b>-20°C</b> .

## Experimental Workflow Visualization

The following diagram outlines the logical workflow for the anti-melanogenesis assay protocol.



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## Frequently Asked Questions

**Q1: What is the primary mechanism of action of Dihydromorin in skin lightening?** A1: Research indicates that **Dihydromorin** down-regulates the microphthalmia-associated transcription factor (MITF),

leading to decreased production of key melanogenic enzymes like tyrosinase, TRP-1, and TRP-2. This action was observed in both melanoma cells and normal melanocytes [2].

**Q2: Can Dihydromorin be used in food applications?** A2: Yes, based on one study, extracts containing **Dihydromorin** demonstrated potential as an anti-browning agent for fresh-cut fruits like apples, especially when combined with ascorbic acid [2].

**Q3: What are the critical storage conditions for Dihydromorin to ensure stability?** A3: The powder should be stored desiccated at  $-20^{\circ}\text{C}$ . For solutions, especially stock solutions, it is recommended to store them at  $-80^{\circ}\text{C}$  and avoid repeated freeze-thaw cycles [1] [2].

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## References

1. Dihydromorin|18422-83-8|MSDS [dcchemicals.com]
2. | CAS:18422-83-8 | Flavonoids | Manufacturer BioCrick Dihydromorin [biocrick.com]

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